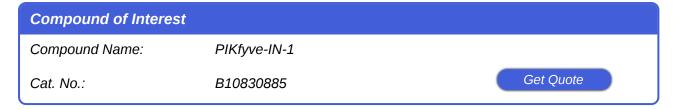


Application Notes and Protocols for PIKfyve-IN-1 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PIKfyve-IN-1 is a potent, cell-active, and selective chemical probe for the lipid kinase PIKfyve. [1] PIKfyve is the primary enzyme responsible for synthesizing phosphatidylinositol-3,5-bisphosphate (PtdIns(3,5)P₂) and phosphatidylinositol-5-phosphate (PtdIns5P) from its substrate, phosphatidylinositol-3-phosphate (PtdIns3P).[2][3][4] As a critical regulator of endolysosomal trafficking, PIKfyve plays a crucial role in numerous cellular processes, including lysosome homeostasis, autophagy, and endocytic cargo transport.[3][4][5][6]

Inhibition of PIKfyve with **PIKfyve-IN-1** leads to a series of distinct and observable cellular phenotypes. The most prominent of these is the formation of large cytoplasmic vacuoles, which are swollen endosomes and lysosomes resulting from impaired membrane fission and trafficking.[4][5][7][8] This disruption of lysosomal function also blocks autophagic flux, leading to the accumulation of autophagosomes.[7][9][10] Due to its central role in these pathways, targeting PIKfyve is an active area of research for various therapeutic applications, including cancer, neurodegenerative diseases, and virology.[1][9][11][12]

These application notes provide a comprehensive guide to using **PIKfyve-IN-1** in cell culture, including its biochemical properties, detailed experimental protocols, and the key cellular pathways it modulates.



Data Presentation

Quantitative data for PIKfyve-IN-1 is summarized below to facilitate experimental design.

Table 1: Biochemical and Cellular Potency of PIKfyve-IN-1

Assay Type	Target	IC50 Value	Notes
Enzymatic Assay	PIKfyve	6.9 nM	In vitro biochemical assay measuring direct inhibition of the enzyme.[1][13][14]
NanoBRET Assay	PIKfyve	4.0 nM	Cell-based target engagement assay in HEK293T cells.[1][13]
Viral Replication	MHV Coronavirus	23.5 nM	Inhibition of Murine Hepatitis Virus replication.[1]

| Viral Replication | SARS-CoV-2 | 19.5 nM | Inhibition of SARS-CoV-2 replication.[1] |

Table 2: Effective Concentrations of Various PIKfyve Inhibitors in Cell Culture



Inhibitor	Cell Line	Assay	Effective Concentration (IC50)	Reference
WX8	12 Cancer Cell Lines	Cell Viability (3 days)	Median IC50: 0.2 μM	[15]
WX8	8 Normal Fibroblast Lines	Cell Viability (3 days)	Median IC50: 2.7 μΜ	[15]
Apilimod	Mouse Embryonic Fibroblasts	Viability (18h, serum-starved)	20 nM	[2]
YM201636	Mouse Embryonic Fibroblasts	Viability (18h, serum-starved)	800 nM	[2]

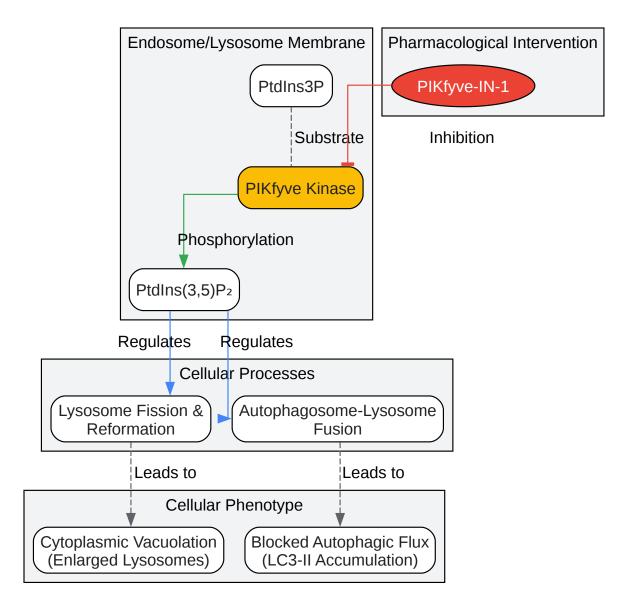
| PIK5-12d (PROTAC) | VCaP Prostate Cancer | Cell Proliferation | 522.3 nM |[9] |

Note: The effective concentration can vary significantly depending on the cell type, treatment duration, and specific endpoint being measured. The values above serve as a starting point for dose-response experiments.

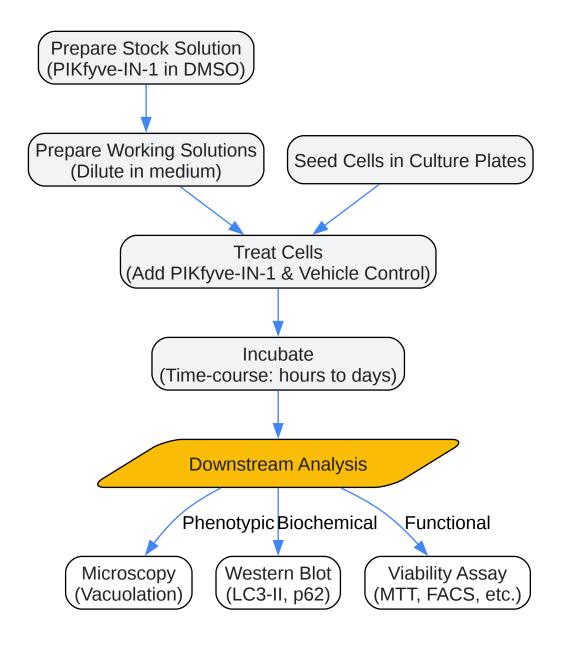
Signaling Pathways and Experimental Workflows

Visual representations of the core signaling pathway affected by **PIKfyve-IN-1** and a typical experimental workflow are provided below.









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